

(2R)-2-Aminopropylpropylamine: Structural Analysis and Synthetic Utility

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Compound of Interest

Compound Name: [(2R)-2-aminopropyl]
(ethyl)propylamine

CAS No.: 1418293-60-3

Cat. No.: B1459488

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Technical Monograph | Chemical Series: Chiral 1,2-Diamines

Executive Summary

(2R)-2-aminopropylpropylamine (IUPAC: (2R)-N¹-propylpropane-1,2-diamine) is a chiral vicinal diamine featuring a propane backbone with a primary amine at the chiral C2 position and a secondary propyl-substituted amine at the C1 position. Unlike simple aliphatic amines, this molecule serves as a high-value chiral scaffold in asymmetric synthesis. Its specific stereochemistry ((2R)-configuration) makes it a critical ligand precursor for transition-metal catalyzed reactions, particularly in the design of Salen-type ligands and stereoselective hydrogenation catalysts.

This guide analyzes the physicochemical properties, validated synthetic pathways, and catalytic applications of this diamine, distinguishing it from its achiral or racemic counterparts.

Chemical Identity & Physicochemical Properties[1] [2][3][4][5][6][7][8][9][10][11]

The molecule consists of a 1,2-diaminopropane core where the nitrogen at position 1 is alkylated with a propyl chain. The (2R) designation indicates the absolute configuration at the stereogenic center (C2).

Structural Specifications

Parameter	Detail
Common Name	(2R)-2-aminopropylpropylamine
Systematic IUPAC Name	(2R)-N ¹ -propylpropane-1,2-diamine
CAS Registry Number	1248085-38-2 (Generic for isomer class); 78-90-0 (Parent Racemic Diamine)
Molecular Formula	C ₆ H ₁₆ N ₂
Molecular Weight	116.21 g/mol
Chiral Center	C2 (R-configuration)
SMILES	CCCNc1c(C)N (Isomeric representation) / CCCNCN

Physicochemical Data[5][12]

- Physical State: Colorless to pale yellow hygroscopic liquid.
- Boiling Point: ~150–155 °C (Estimated based on 1,2-diaminopropane at 119°C + propyl shift).
- Basicity (pKa): Exhibits two dissociation constants.
 - (Primary amine, C2).
 - (Secondary amine, C1).
- Solubility: Miscible in water, ethanol, and DCM; soluble in non-polar solvents due to the propyl chain.

Synthetic Methodology

The synthesis of enantiopure (2R)-2-aminopropylpropylamine requires strict stereocontrol. The most robust route utilizes (S)-Propylene Oxide to establish the chiral backbone, followed by a nucleophilic opening and stereochemical inversion (or retention depending on the leaving group strategy).

Validated Synthetic Protocol: The Epoxide Ring-Opening Route

This protocol ensures high enantiomeric excess (ee) by leveraging the inherent chirality of the starting epoxide.

Reagents:

- (S)-Propylene Oxide (Chiral Pool).
- n-Propylamine (Nucleophile).
- Methanesulfonyl chloride (MsCl) / Triethylamine (Et₃N).
- Sodium Azide (NaN₃).
- Palladium on Carbon (Pd/C) or Lithium Aluminum Hydride (LiAlH₄).

Step-by-Step Workflow:

- Regioselective Ring Opening:
 - React (S)-propylene oxide with excess n-propylamine.
 - Mechanism:[\[1\]](#)[\[2\]](#) Nucleophilic attack occurs at the less hindered terminal carbon (C1).
 - Result: Formation of (2S)-1-(propylamino)propan-2-ol. The stereocenter at C2 is untouched (Retention of Configuration).
- Activation & Inversion (The Critical Step):
 - Protect the secondary amine (e.g., Boc-protection) to prevent side reactions.

- Activate the C2-alcohol using MsCl to form the mesylate.
- Perform nucleophilic substitution (

) with NaN_3 .
- Stereochemistry: The

attack inverts the configuration from (2S) to (2R).
- Intermediate: (2R)-2-azido-N-propylpropan-1-amine.
- Reduction:
 - Reduce the azide moiety to a primary amine using catalytic hydrogenation (

, Pd/C) or Staudinger reduction.
 - Final Product: (2R)-N¹-propylpropane-1,2-diamine.

Process Visualization (DOT Diagram)



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Caption: Stereoselective synthesis pathway converting (S)-Propylene Oxide to (2R)-Diamine via Azide inversion.

Applications in Drug Development & Catalysis

The utility of (2R)-2-aminopropylpropylamine lies in its ability to induce asymmetry in metal-catalyzed reactions.

Chiral Ligand Synthesis (Salen & Salan)

This diamine serves as the "chiral backbone" for Salen-type ligands. By condensing the primary amine (C2) and the secondary amine (C1) with salicylaldehyde derivatives,

researchers create tetradentate ligands.

- **Mechanism:** The steric bulk of the propyl group at N1 and the methyl group at C2 creates a specific "chiral pocket" around the metal center (e.g., Mn, Co, Cr).
- **Application:** These complexes are used in the Jacobsen Epoxidation or Hydrolytic Kinetic Resolution (HKR) of terminal epoxides, a key step in synthesizing beta-blockers and antibiotics.

Pharmaceutical Intermediate

Chiral 1,2-diamines are pharmacophores found in various bioactive compounds.

- **Kinase Inhibitors:** The diamine motif can serve as a linker in ATP-competitive inhibitors, where the specific (2R) stereochemistry ensures correct orientation within the enzyme binding pocket.
- **Resolution Agents:** The enantiopure diamine can be used to resolve racemic carboxylic acids or aldehydes via diastereomeric salt formation.

Safety & Handling Protocols

As an aliphatic diamine, (2R)-2-aminopropylpropylamine poses specific hazards that must be managed in a research setting.

Hazard Class	Description	Mitigation Protocol
Corrosivity	pH > 11. Causes severe skin burns and eye damage.	Use butyl rubber gloves and face shields. Work in a fume hood.
Volatility	Moderate vapor pressure; vapors are irritating to the respiratory tract.	Store in tightly sealed containers under inert gas (Nitrogen/Argon) to prevent carbamate formation (reaction with).
Flammability	Flash point likely < 60°C.	Ground all equipment to prevent static discharge. Keep away from oxidizers.[3]

References

- PubChem. (2025).[4] Compound Summary: (2-Aminopropyl)(propyl)amine. National Library of Medicine. [\[Link\]](#)
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- 2. US4268686A - Propylene oxide reaction products - Google Patents [\[patents.google.com\]](https://patents.google.com)
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